Toxicity Profile & Risk Assessment: Chlorinated Benzaldehyde Oximes

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Compound of Interest		
Compound Name:	*3,5-Dichlorobenzaldehyde oxime*	
CAS No.:	*93033-57-9*	
Cat. No.:	*B2962352*	Get Quote

Technical Guide | Version 1.0 Audience: Researchers, Process Chemists, and Safety Officers in Drug Development.

Executive Summary

Chlorinated benzaldehyde oximes (e.g., 2-chlorobenzaldehyde oxime, 4-chlorobenzaldehyde oxime) represent a distinct class of chemical intermediates and potential pharmacophores. While often viewed merely as stable precursors to nitriles or amines, their toxicological profile is complex. They act as "masked" reservoirs for two distinct toxicophores: the chlorinated benzaldehyde (a potent irritant and aquatic toxin) and hydroxylamine (a hematotoxin and mutagen).

This guide moves beyond basic Safety Data Sheet (SDS) parameters to explain the mechanistic basis of their toxicity. It provides actionable protocols for stability testing and aquatic risk assessment, ensuring that research pipelines remain robust and compliant.

Chemical Identity & Physicochemical Properties

The position of the chlorine atom significantly influences the lipophilicity and steric stability of the oxime, affecting its bioavailability and hydrolysis rate.

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Property	2-Chlorobenzaldehyde Oxime	4-Chlorobenzaldehyde Oxime	Implication
CAS No.	3717-28-0	3717-28-0 (Generic) / 104-88-1 (Aldehyde)	Verify specific isomer CAS before ordering.
Molecular Formula	C_7H_6ClNO	C_7H_6ClNO	
Molecular Weight	155.58 g/mol	155.58 g/mol	Small molecule; crosses membranes easily.
LogP (Octanol/Water)	~2.6	~2.7	High Lipophilicity: Readily absorbed via skin and gills.
Physical State	White crystalline solid	White crystalline solid	Dust inhalation hazard.
Solubility	Low in water; High in DMSO/EtOH	Low in water; High in DMSO/EtOH	Requires co-solvents for aquatic testing.

Toxicokinetics & Mechanism of Action

Understanding the metabolic fate is critical for predicting toxicity. These compounds are not biologically inert; they undergo hydrolysis and enzymatic transformation.

The Hydrolysis Pathway (The Primary Driver)

In physiological conditions (especially acidic environments like the stomach or lysosomes), the oxime linkage (

) hydrolyzes. This releases the parent aldehyde and hydroxylamine.

- 2-Cl Isomer: Steric hindrance from the ortho-chlorine may retard hydrolysis compared to the para-isomer, potentially delaying onset of toxicity but prolonging systemic exposure.
- 4-Cl Isomer: Hydrolyzes more readily to 4-chlorobenzaldehyde.

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Metabolic Fate Diagram

The following diagram illustrates the divergent pathways for the breakdown products.

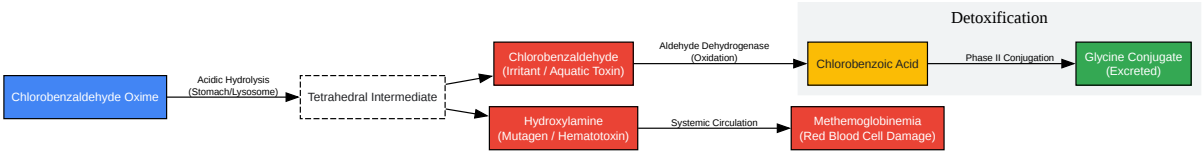

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Figure 1: Metabolic divergence of chlorinated benzaldehyde oximes. Note the generation of two distinct toxic species upon hydrolysis.

Mammalian Toxicological Profile

Acute Toxicity[1]

- Oral (Rat): The oxime is generally more toxic than its parent aldehyde.
  - 4-Chlorobenzaldehyde:[1] LD50 ~1575 mg/kg (GHS Category 4).
  - 4-Chlorobenzaldehyde Oxime: Classified as GHS Category 3 (Toxic if swallowed).
  - Reasoning: The release of hydroxylamine adds systemic hematotoxicity to the baseline narcosis/irritation of the aldehyde.
- Dermal: Significant absorption due to high LogP. Irritation is common.

Irritation & Sensitization

- Skin/Eye: Both isomers are classified as Category 2 Irritants. The aldehyde hydrolysis product is a severe eye irritant.[2]

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- Sensitization: While the aldehyde is often non-sensitizing, the oxime moiety is a structural alert for skin sensitization. Oximes can haptenize proteins, leading to allergic contact dermatitis.
    - Recommendation: Treat all oximes as potential sensitizers until LLNA (Local Lymph Node Assay) data proves otherwise.

Genotoxicity

- Ames Test: Benzaldehydes are typically negative. However, hydroxylamine is a known mutagen.
- Risk: Positive results in Ames tests for this class are often strain-specific (e.g., S. typhimurium TA100) and depend on the rate of hydrolysis during the pre-incubation phase.

Environmental Toxicology (Aquatic)

Chlorinated aromatics are notoriously toxic to aquatic life.[2] The oxime functionality does not mitigate this; it may enhance it.

Organism	Endpoint	Value (Approx.)	Classification
Fish (Pimephales promelas)	96h LC50	2.2 mg/L	Toxic (Category 2)
Invertebrate (Daphnia magna)	48h EC50	1.8 - 5.0 mg/L	Toxic
Algae	72h ErC50	~10 mg/L	Harmful

Fate: The aldehyde is readily biodegradable, but the oxime may persist longer in neutral pH waters, extending the window of exposure for aquatic organisms.

Experimental Protocols (Self-Validating)

Protocol A: Hydrolytic Stability Screening

Purpose: To determine the half-life of the oxime at physiological pH, predicting "prodrug-like" release of toxic metabolites.

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Materials:

- Test Compound (10 mM in DMSO).
- Phosphate Buffer (pH 7.[3]4) and Acetate Buffer (pH 4.0).
- HPLC with UV detection (254 nm).

Workflow:

- Preparation: Spike buffers with Test Compound to a final concentration of 50 µM.
- Incubation: Maintain at 37°C in a shaking water bath.
- Sampling: Aliquot 100 µL at T=0, 30, 60, 120, 240 min.
- Quench: Immediately add 100 µL cold Acetonitrile (stops enzymatic activity if microsomes are used, or simply precipitates/dilutes for chemical stability).
- Validation (The Checkpoint):
  - Control: Run 4-Chlorobenzaldehyde standard.[1]
  - Success Criteria: Mass balance must be >90% (Sum of Oxime + Aldehyde areas). If <90%, suspect degradation to nitrile or insoluble precipitation.

Protocol B: Daphnia magna Acute Immobilization Test (OECD 202 Adapted)

Purpose: Rapid assessment of aquatic hazard for waste stream management.

Workflow Diagram:

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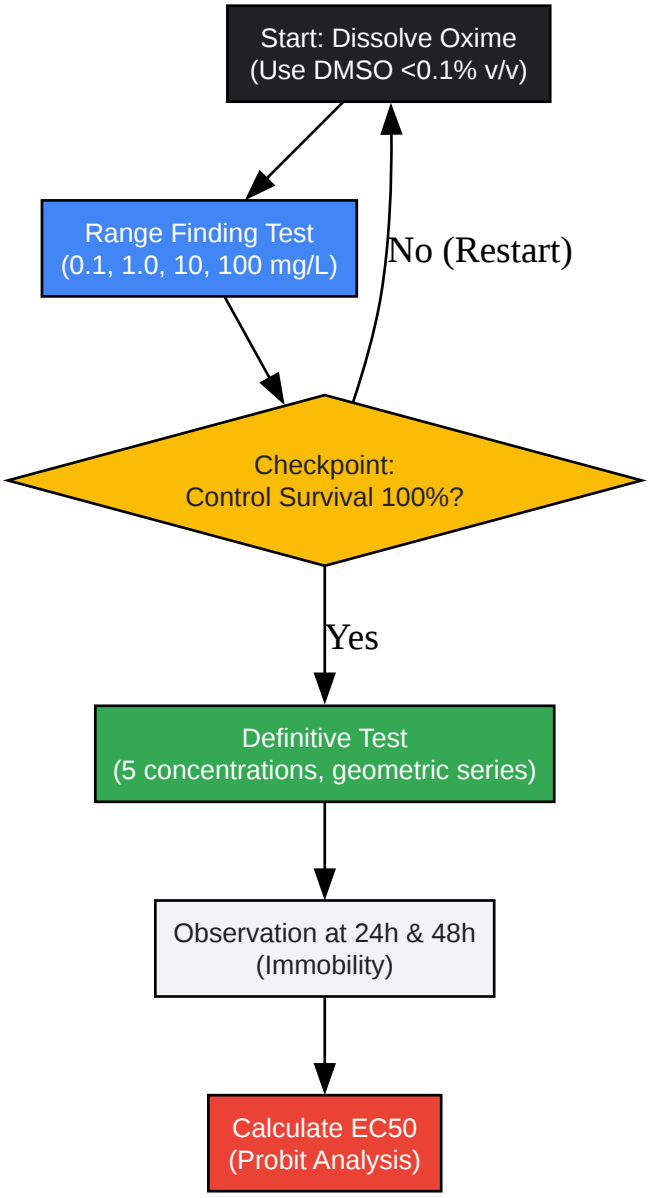

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Figure 2: Workflow for determining acute aquatic toxicity (EC50).

Risk Assessment & Handling

Occupational Health

- Inhalation: Use Local Exhaust Ventilation (LEV). The solid dust is an irritant; vapors from hydrolysis (aldehyde) are lachrymators.

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- Skin: Nitrile gloves are sufficient for splash protection, but Laminate film (Silver Shield) is recommended for prolonged handling due to the high lipophilicity and permeation potential of chlorinated aromatics.

Regulatory Status

- GHS Labeling: Danger. Toxic if swallowed (H301).[2] Causes skin irritation (H315).[2][4] Toxic to aquatic life with long-lasting effects (H411).[1]

- Transport: UN 2811 (Toxic Solid, Organic, N.O.S.) or UN 3077 (Environmentally Hazardous Substance) depending on the specific formulation and primary hazard.

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